

Safe Handling of Atigliflozin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Atigliflozin

Cat. No.: B1667672

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Disclaimer: **Atigliflozin** is an investigational new drug. A comprehensive Safety Data Sheet (SDS) is not publicly available. The following guidance is based on information for the class of Sodium-Glucose Co-transporter 2 (SGLT2) inhibitors and general best practices for handling investigational pharmaceutical compounds.[1][2][3] Researchers should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and adhere to all applicable local, state, and federal regulations.[4]

Hazard Identification and Risk Assessment

Atigliflozin is a selective SGLT2 inhibitor.[1] While specific toxicity data for **Atigliflozin** is limited, the safety profile of the SGLT2 inhibitor class suggests potential health effects.

Potential Hazards of SGLT2 Inhibitors:

Hazard	Description	References
Genitourinary Tract Infections	Increased risk of female genital mycotic infections and urinary tract infections due to glucosuria.	
Volume Depletion	Osmotic diuresis can lead to hypotension and dehydration.	
Ketoacidosis	Can occur even with normal blood glucose levels, particularly in the context of illness or surgery.	
Renal Effects	The pharmacodynamic response declines with renal impairment. Dose adjustments may be necessary for other SGLT2 inhibitors based on eGFR.	
Hypoglycemia	Increased risk when used in combination with insulin or insulin secretagogues.	

A thorough risk assessment should be conducted before handling **Atigliflozin**, considering the quantities used and the procedures performed.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Atigliflozin** powder and solutions to prevent skin and eye contact, inhalation, and ingestion.

Recommended PPE for Handling **Atigliflozin**:

PPE	Specification
Gloves	Nitrile or other chemically resistant gloves. Double gloving is recommended when handling the pure compound.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Lab Coat	A fully buttoned lab coat.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder outside of a containment device to minimize inhalation.

Engineering Controls

Engineering controls should be the primary means of minimizing exposure to **Atigliflozin**.

- Chemical Fume Hood: All handling of **Atigliflozin** powder, including weighing and initial solubilization, should be performed in a certified chemical fume hood to prevent inhalation of the powder.
- Ventilation: Ensure adequate general laboratory ventilation.

Handling and Storage Procedures

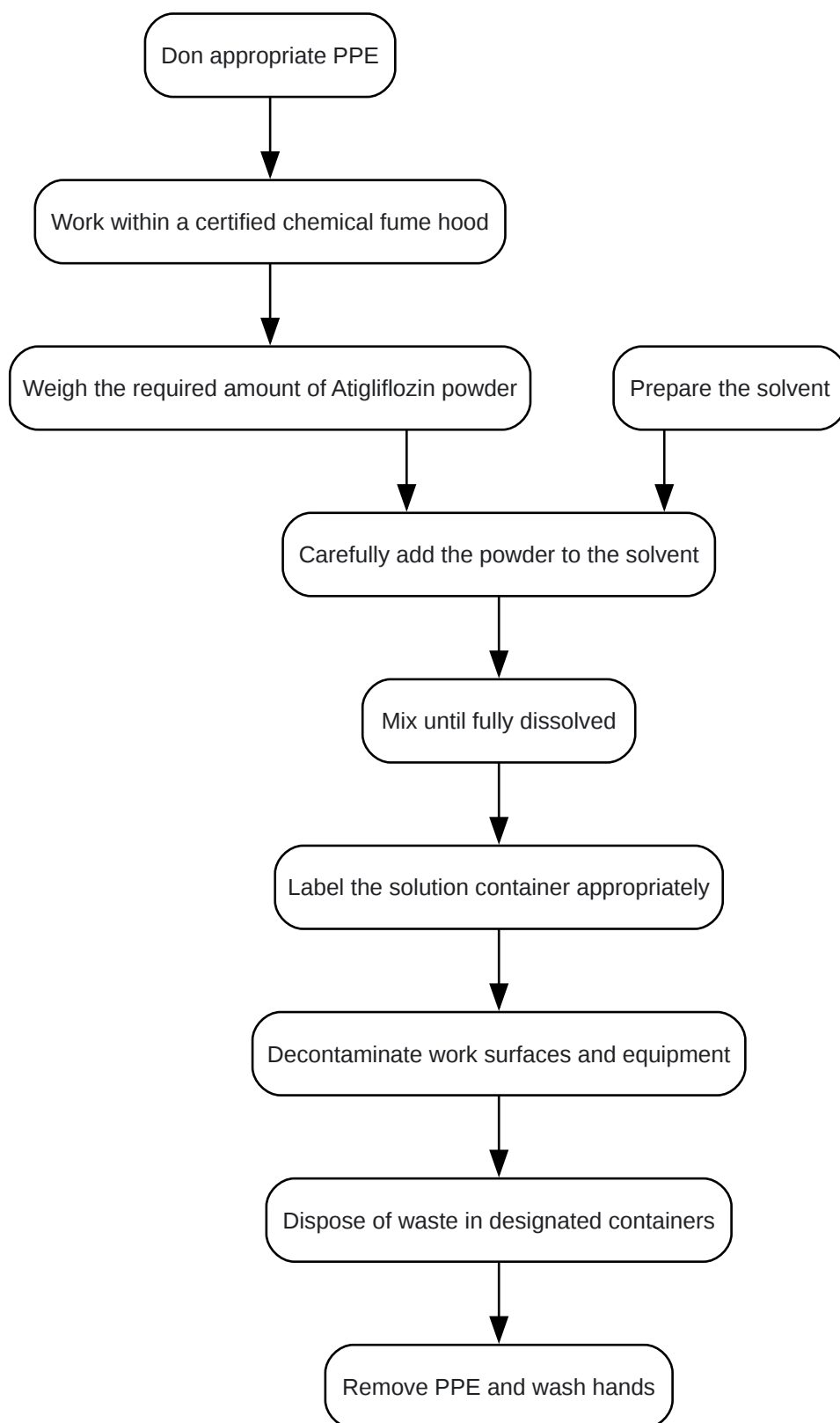
As an investigational drug, **Atigliflozin** should be handled with care to maintain its integrity and ensure personnel safety.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Atigliflozin** in a cool, dry, and well-ventilated area, away from incompatible materials.
- The storage location should be a secure, locked cabinet with limited access.

- Maintain a detailed inventory record, including the date of receipt, quantity, and dispensing information.

Workflow for Handling **Atigliflozin** Powder:



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Caption: Workflow for the safe preparation of an **Atigliflozin** solution.

Spill and Emergency Procedures

Spill Response:

- Small Spills (Powder):
 - Gently cover the spill with absorbent paper to avoid raising dust.
 - Wet the absorbent paper with a suitable solvent (e.g., 70% ethanol) to dampen the powder.
 - Carefully wipe up the spill, working from the outside in.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Small Spills (Solution):
 - Absorb the spill with an inert absorbent material.
 - Place the contaminated absorbent in a sealed bag for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Contact your institution's EHS department immediately.

Personnel Exposure:

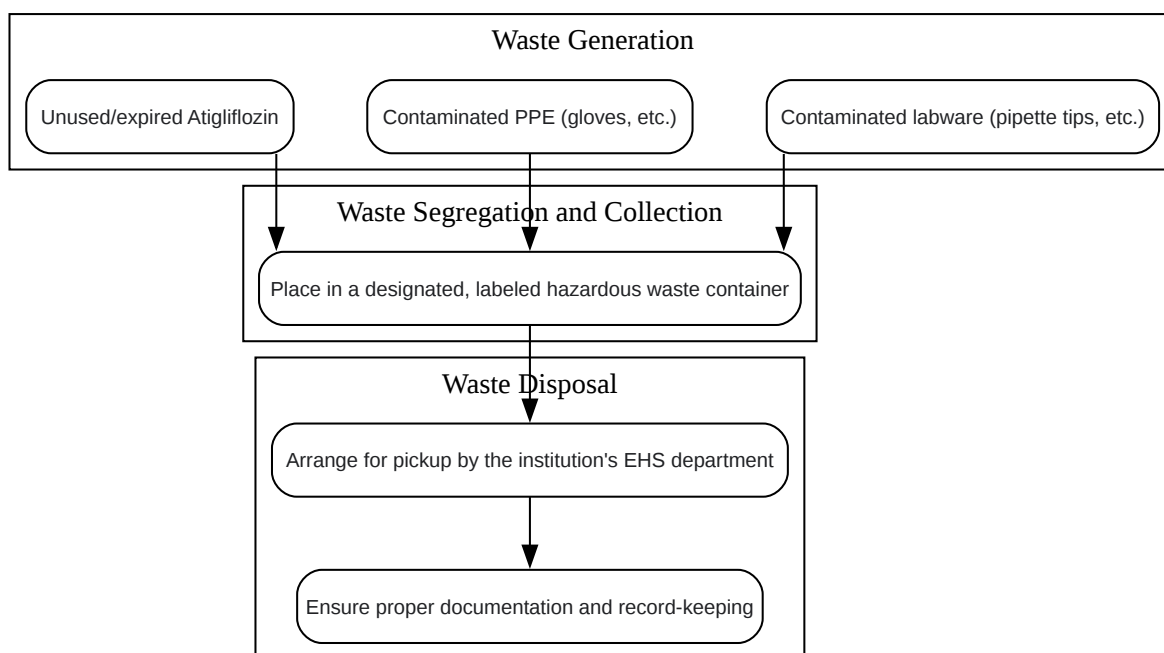
- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste contaminated with **Atigliflozin** should be considered hazardous waste and disposed of according to institutional and regulatory guidelines.

Disposal Workflow for **Atigliflozin** Waste:



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Caption: Workflow for the proper disposal of **Atigliflozin** waste.

Disposal Guidelines:

- **Solid Waste:** Collect all solid waste, including unused powder, contaminated PPE, and labware, in a clearly labeled hazardous waste container.
- **Liquid Waste:** Collect liquid waste containing **Atigliflozin** in a separate, labeled hazardous waste container. Do not pour down the drain.
- **Empty Containers:** "Empty" containers that held **Atigliflozin** powder should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional policies.
- **Record Keeping:** Maintain accurate records of all disposed of investigational drug materials.

Experimental Protocol: Preparation of a Stock Solution

This is a general protocol and should be adapted based on the specific experimental requirements.

Objective: To prepare a 10 mM stock solution of **Atigliflozin** in DMSO.

Materials:

- **Atigliflozin** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Weighing paper
- Spatula
- Microcentrifuge tubes or vials
- Pipettors and sterile tips
- Vortex mixer

Procedure:

- Don appropriate PPE: Lab coat, safety glasses, and double nitrile gloves.
- Perform all powder handling in a chemical fume hood.
- Calculate the required mass of **Atigliflozin**:
 - Molecular Weight of **Atigliflozin** (C₁₈H₂₂O₇S): 382.43 g/mol
 - For 1 mL of a 10 mM solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 382.43 \text{ g/mol} = 0.0038243 \text{ g} = 3.82 \text{ mg}$
- Weigh the **Atigliflozin**:
 - Place a piece of weighing paper on the analytical balance and tare.
 - Carefully weigh out approximately 3.82 mg of **Atigliflozin** powder. Record the exact weight.
- Dissolve the **Atigliflozin**:
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of DMSO to the tube.
 - Vortex the solution until the **Atigliflozin** is completely dissolved. Gentle warming may be required for some compounds but should be tested for stability first.
- Label and Store:
 - Clearly label the tube with the compound name, concentration, solvent, date, and your initials.
 - Store the stock solution at the recommended temperature (e.g., -20°C or -80°C) as specified by the manufacturer or based on stability data for similar compounds.

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References

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